

Application Note: Sodium Iron(III) DOTA in Cancer Research Imaging

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Compound of Interest

Compound Name: Iron DOTA Sodium Salt

CAS No.: 149819-85-2

Cat. No.: B599687

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Executive Summary

The search for safer alternatives to Gadolinium-Based Contrast Agents (GBCAs) has accelerated due to concerns regarding Nephrogenic Systemic Fibrosis (NSF) and long-term gadolinium retention in the brain. Sodium Iron(III) DOTA (

) represents a leading candidate in this transition. Utilizing endogenous iron chelated within the macrocyclic DOTA framework, this agent offers a high thermodynamic stability profile (

) and effective

-weighted contrast enhancement.

This guide provides a comprehensive technical workflow for the synthesis, quality control, and in vivo application of Iron DOTA in preclinical cancer research. It is designed for researchers requiring high-fidelity protocols that ensure reproducibility and safety.

Physicochemical Properties & Mechanism

Mechanism of Contrast

Unlike superparamagnetic iron oxide nanoparticles (SPIONs) which primarily darken images (effect), molecular Iron(III) DOTA acts as a paramagnetic shortening agent, similar to Gadolinium.^[1]

- Electronic State: High-spin Fe(III) () possesses 5 unpaired electrons.
- Hydration Number (): The complex allows for one inner-sphere water molecule () to coordinate directly with the metal center. This water molecule exchanges rapidly with bulk solvent water, transferring the paramagnetic relaxation effect and brightening the MRI signal.
- Relaxivity (): While lower than Gd-DOTA, Fe-DOTA exhibits an of approximately $1.0 - 2.0 \text{ mM}^{-1}\text{s}^{-1}$ at clinical field strengths (1.5T – 3T).

Thermodynamic Stability

Safety in metal-chelate imaging is defined by the stability constant (). A higher minimizes the release of toxic free metal ions in vivo.

Parameter	Gd-DOTA (Dotarem®)	Fe(III)-DOTA	Significance
Coordination Number	9	7	Fe leaves space for water interaction.
Log K (Stability)	~ 25.3	~ 29.4	Fe-DOTA is thermodynamically more stable than Gd-DOTA.
Toxicity Risk	NSF, Brain Deposition	Fenton Reaction (if dissociated)	High stability prevents free Fe release.

Protocol 1: Synthesis of Sodium Iron(III) DOTA

Objective: Synthesize high-purity

free of unchelated iron.

Reagents & Equipment

- Ligand: DOTA (
-tetraazacyclododecane-
-tetraacetic acid), free acid.
- Metal Source:

or

(99.99% trace metal basis).
- Base: 1M NaOH and 0.1M NaOH (Metal-free).
- QC Reagent: Xylenol Orange indicator.
- Equipment: pH meter (calibrated), oil bath, lyophilizer, dialysis tubing (100-500 Da MWCO).

Synthesis Workflow

Note: The kinetics of DOTA complexation are slow at room temperature. Heat is strictly required.

- **Stoichiometric Mixing:** Dissolve DOTA (1.0 eq) in ultrapure water. Separately dissolve (1.05 eq) in water. Slight excess of iron ensures all ligand is bound, but excess iron must be removed later.
- **Acidic Complexation:** Add the Iron solution to the DOTA solution dropwise. The pH will drop significantly (acidic).
 - **Critical Step:** Adjust pH to 4.5 – 5.5 using NaOH. Do not exceed pH 6.0 initially, as free Fe(III) will precipitate as insoluble hydroxide () before it can chelate.
- **Thermodynamic Driving:** Heat the mixture to 70–80°C for 4–6 hours with constant stirring. Maintain pH between 5.0 and 6.0.
- **Neutralization:** Once the reaction is complete (solution turns deep yellow/orange), cool to room temperature and adjust pH to 7.0–7.4 with NaOH.
- **Purification (Removal of Free Iron):**
 - Raise pH to 10.0 briefly to precipitate excess unchelated iron as hydroxides. Filter through a 0.22 µm membrane.
 - Alternatively, pass the solution through a Chelex-100 resin column to strip free metal ions.
- **Isolation:** Lyophilize the filtrate to obtain as a yellow powder.

Visualization: Synthesis Logic



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Caption: Workflow ensuring thermodynamic entrapment of Iron within the DOTA cage while preventing iron oxide precipitation.

Quality Control (Self-Validation)

- The Xylenol Orange Test: Mix a small aliquot of product with Xylenol Orange buffer (pH 5).
 - Pass: Solution remains yellow/orange (Iron is tightly bound).
 - Fail: Solution turns violet/red (Free Iron is present). Do not inject.

Protocol 2: In Vivo Tumor Imaging

Objective: Visualize tumor perfusion and vascular permeability in a murine model.

Animal Preparation[2]

- Subject: BALB/c nude mice bearing subcutaneous xenografts (e.g., 4T1 or U87 cell lines).
- Anesthesia: 1.5–2% Isoflurane in .
- Access: Tail vein cannulation with a 30G needle.

Dosage & Administration

Because Fe-DOTA has a lower

than Gd-DOTA, the dose is often adjusted slightly upward, though it remains within safe limits due to the high

of chelated iron.

- Standard Dose: 0.1 – 0.2 mmol/kg body weight.[2]

- Injection Volume: ~100–150 μL (bolus).

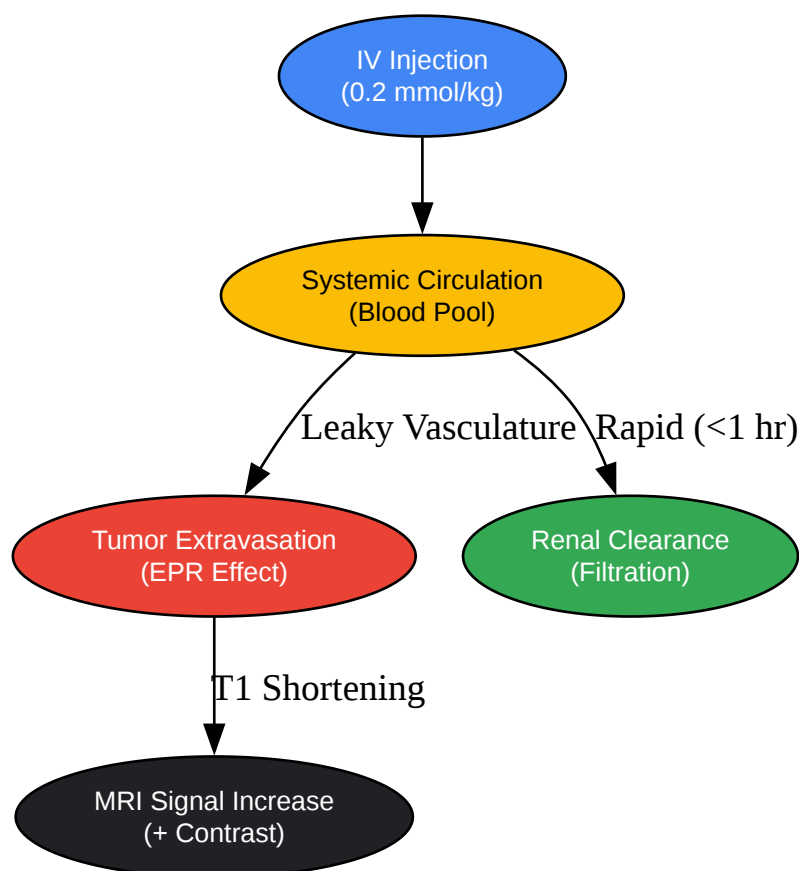
MRI Acquisition Parameters (3.0 Tesla)

Use a

-weighted sequence to maximize the positive contrast effect.

Parameter	Setting	Rationale
Sequence	-weighted Spin Echo (SE) or FLASH	Sensitivity to shortening.
TR (Repetition Time)	400 – 600 ms	Short TR maximizes weighting.
TE (Echo Time)	8 – 12 ms	Short TE minimizes effects.
Matrix	256 x 256	High spatial resolution.
Slice Thickness	1.0 mm	Minimize partial volume effects.

Visualization: Imaging Pathway



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Caption: Pharmacokinetic pathway of Fe-DOTA. Rapid renal clearance necessitates fast imaging post-injection.[3]

Advanced Application: pH-Sensitive Imaging (ParaCEST)

While Fe-DOTA serves as a

agent, its amide derivatives (e.g., Fe-DOTAm) are used for ParaCEST (Paramagnetic Chemical Exchange Saturation Transfer) to map tumor acidosis.

- Concept: The exchange rate of amide protons is pH-dependent.
- Method: Apply a saturation pulse at the specific frequency of the exchangeable protons. Transfer of saturation to bulk water reduces the water signal.

- Relevance: Tumors are acidic (pH 6.5–6.9). Fe-based macrocycles can distinguish tumor pH from healthy tissue pH (7.4), acting as a metabolic biomarker.

References

- Thermodynamic Stability: Toth, E., et al. "Stability constants of the lanthanide(III)-1,4,7,10-tetraazacyclododecane-N,N',N'',N'''-tetraacetate complexes." *Inorganica Chimica Acta*, 1994. [\[4\] Link](#)(Validates the macrocyclic stability).
- Fe-DOTA Relaxivity: Boehme, K. A., et al. "Low-Molecular-Weight Fe(III) Complexes for MRI Contrast Agents." MDPI Pharmaceuticals, 2022. [Link](#)(Comparative relaxivity data).
- In Vivo Application: Luciani, A., et al. "Glucose-based Gd-DOTA-derivatives for tumor imaging." *Investigative Radiology*, 2013. [Link](#)(Protocol baselines for DOTA-based imaging).
- pH Imaging (ParaCEST): Castelli, D. D., et al. "In vivo imaging of tumor acidosis using a pH-responsive CEST MRI contrast agent." *Chemical Science*, 2014. [Link](#)

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Sources

- [1. mdpi.com \[mdpi.com\]](#)
- [2. Quantitative Molecular Imaging with a Single Gd-Based Contrast Agent Reveals Specific Tumor Binding and Retention In Vivo - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. A new contrast agent for MRI | MIT News | Massachusetts Institute of Technology \[news.mit.edu\]](#)
- [4. pubs.acs.org \[pubs.acs.org\]](#)
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